

Personal protective equipment for handling Dichloromethylvinylsilane

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Compound of Interest

Compound Name: *Dichloromethylvinylsilane*

Cat. No.: *B090890*

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Essential Safety and Handling Guide for Dichloromethylvinylsilane

This guide provides critical safety protocols and logistical information for the handling and disposal of **Dichloromethylvinylsilane** (CAS No. 124-70-9). As a highly flammable, corrosive, and water-reactive liquid, stringent adherence to these procedures is mandatory to ensure the safety of all laboratory personnel.^{[1][2][3]} This document is intended for researchers, scientists, and professionals in drug development who may work with this chemical.

Hazard Summary

Dichloromethylvinylsilane poses significant health and safety risks. It is classified as a highly flammable liquid and vapor, which can cause severe skin burns and eye damage.^{[1][2]} The substance is also harmful if swallowed and toxic if inhaled.^{[2][4]} A critical hazard is its violent reaction with water, which can release toxic and corrosive hydrogen chloride gas.^{[1][2][5]}

Hazard Classification	GHS Category	Description
Flammable Liquids	Category 2	Highly flammable liquid and vapor. [1] [2] [3]
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage. [1] [2] [3]
Serious Eye Damage	Category 1	Causes serious eye damage. [1]
Acute Toxicity, Inhalation	Category 3	Toxic if inhaled. [2] [3]
Acute Toxicity, Oral	Category 4	Harmful if swallowed. [2] [3]
Water-Reactivity	-	Reacts violently with water (EUH014). [1] [2]
Respiratory System	-	Corrosive to the respiratory tract (EUH071). [2] [4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is the final and most critical barrier against exposure. The following equipment is mandatory when handling **Dichloromethylvinylsilane**.

PPE Category	Item	Specification
Eye & Face Protection	Chemical Goggles & Face Shield	Tightly fitting safety goggles are required. ^{[4][6]} A full-face shield must be worn over the goggles to protect against splashes. ^{[2][7]} Standard safety glasses are not sufficient.
Hand Protection	Chemical-Resistant Gloves	Neoprene or nitrile rubber gloves are recommended. ^{[6][8]} Gloves must be inspected for integrity before each use and replaced immediately if contaminated.
Body Protection	Flame-Resistant Lab Coat	A flame-resistant laboratory coat must be worn over personal clothing, kept fully buttoned to maximize skin coverage. ^[8]
Respiratory Protection	Respirator	All work must be conducted in a certified chemical fume hood. In case of inadequate ventilation or for emergency situations, a NIOSH-approved full-face respirator with a combination organic vapor/acid gas cartridge is required. ^[8] For major spills or unknown concentrations, a self-contained breathing apparatus (SCBA) should be used. ^{[1][8]}
Foot Protection	Closed-Toe Shoes	Chemical-resistant, closed-toe shoes are required to protect against spills.

Operational and Disposal Plans

Engineering Controls and Safe Handling

Proper facility design and handling procedures are essential to minimize risk.

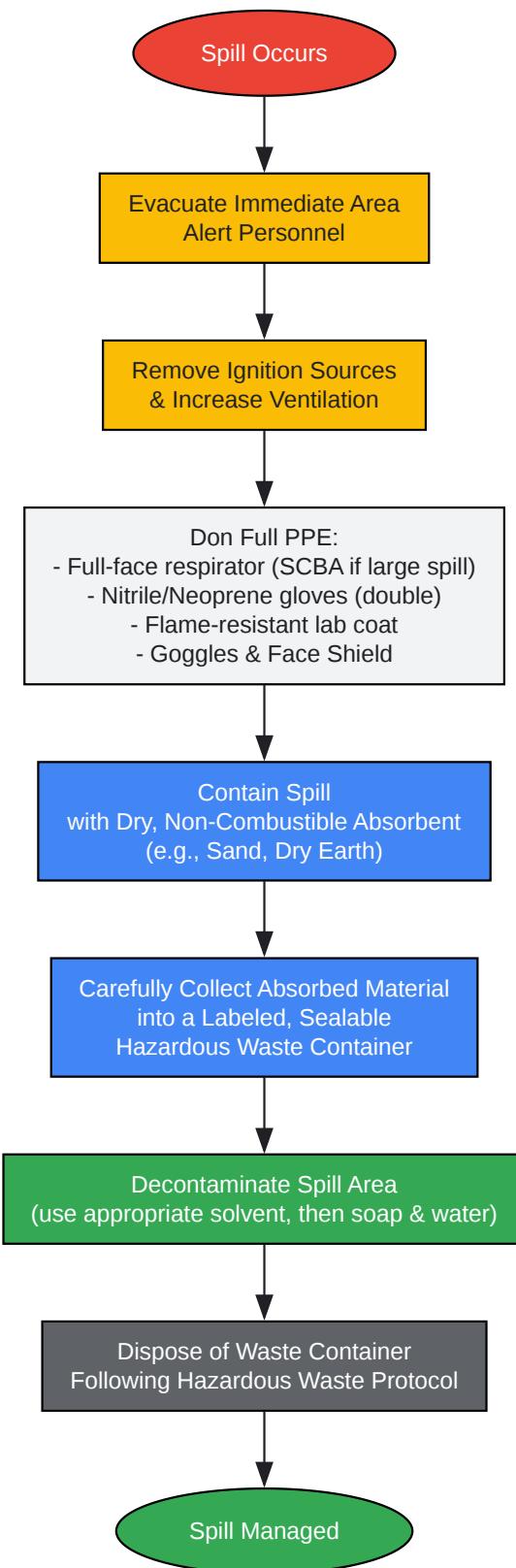
- Ventilation: Always handle **Dichloromethylvinylsilane** inside a certified chemical fume hood to control vapor exposure.[\[5\]](#) The ventilation system should be explosion-proof.[\[1\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are immediately accessible and in good working order.[\[1\]](#)[\[6\]](#)
- Ignition Sources: Exclude all sources of ignition, including open flames, sparks, and hot surfaces.[\[2\]](#)[\[5\]](#) Use non-sparking tools and ground all containers and transfer equipment to prevent static discharge.[\[5\]](#)
- Moisture Control: The chemical is highly sensitive to moisture.[\[1\]](#) Handle and store away from water and humid air. Consider handling under an inert atmosphere (e.g., nitrogen or argon).
- Hygiene: Do not eat, drink, or smoke in the work area.[\[5\]](#) Wash hands and exposed skin thoroughly with soap and water after handling.[\[5\]](#)

Storage Plan

- Location: Store in a cool, dry, well-ventilated, and fire-resistant area.[\[1\]](#)[\[5\]](#) A recommended storage temperature is 2-8°C.[\[4\]](#)[\[9\]](#)
- Containers: Keep containers tightly closed to prevent moisture contamination and vapor release.[\[1\]](#)[\[5\]](#)
- Segregation: Store locked up and away from incompatible materials such as water, strong oxidizing agents, acids, bases, and alcohols.[\[1\]](#)[\[5\]](#)

Spill Management Workflow

Immediate and correct response to a spill is critical to prevent injury and further contamination.



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*Caption: Logical workflow for managing a **Dichloromethylvinylsilane** spill.*

Disposal Plan

All **Dichloromethylvinylsilane** waste is considered hazardous and must be managed accordingly.

- Prohibition: Under no circumstances should this chemical or its containers be disposed of in the regular trash or poured down the drain.[\[1\]](#)[\[10\]](#)
- Waste Collection: Collect all waste, including contaminated absorbents and disposable PPE, in a designated, properly labeled, and sealed container made of compatible material.
- Labeling: Affix a hazardous waste tag to the container, clearly identifying the contents as "Hazardous Waste: **Dichloromethylvinylsilane**" and listing all components if it is a mixture.[\[10\]](#)
- Professional Disposal: Arrange for the collection and disposal of the waste through a certified hazardous waste management company.[\[1\]](#) Ensure compliance with all local, regional, and national regulations.[\[1\]](#)

Quantitative Data and First Aid

Physicochemical and Exposure Data

Property	Value
Flash Point	3.4 °C (38.1 °F) - closed cup [4]
Boiling Point	92 °C (lit.) [4] [9]
Density	1.08 g/mL at 25 °C (lit.) [4] [9]
Vapor Density	>1 (vs air) [4] [9]
AEGL-1 (60 min)	0.90 ppm [3]
AEGL-2 (60 min)	Not established [3]
AEGL-3 (60 min)	Not established [3]

AEGL: Acute Exposure Guideline Levels (EPA).
Level 1 is notable discomfort.

First Aid Measures

Immediate medical attention is required for all exposures.[\[1\]](#) Provide the Safety Data Sheet to responding medical personnel.

Exposure Route	First Aid Procedure
Inhalation	Move victim to fresh air immediately. Keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a POISON CENTER or doctor immediately. [1] [2]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with plenty of water or shower for at least 15 minutes. Call a POISON CENTER or doctor immediately. [1] [2]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Call a POISON CENTER or doctor immediately. [1] [2]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately. [1]

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